

Application Notes and Protocols: Preparation of BRD-6929 Stock Solution in DMSO

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Compound of Interest

Compound Name: BRD-6929

Cat. No.: B15566802

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This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **BRD-6929**, a potent and selective inhibitor of class I histone deacetylases (HDACs) HDAC1 and HDAC2.

Introduction

BRD-6929 is a small molecule inhibitor targeting HDAC1 and HDAC2, enzymes that play a crucial role in the epigenetic regulation of gene expression. Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results in cell-based assays, biochemical assays, and in vivo studies. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing **BRD-6929** stock solutions.

Materials and Equipment

- **BRD-6929** powder
- Anhydrous/High-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Quantitative Data Summary

The following table summarizes the key quantitative information for **BRD-6929**.

Parameter	Value	Reference
Molecular Weight	351.42 g/mol	[1][2][3]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[1][2]
Solubility in DMSO	5 mg/mL (14.23 mM) to 25 mg/mL (71.14 mM)	

Experimental Protocol: Preparation of a 10 mM **BRD-6929** Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **BRD-6929** in DMSO.

4.1. Pre-Preparation:

- Ensure all equipment is clean and sterile.
- Bring the **BRD-6929** powder and DMSO to room temperature before opening to prevent condensation, as moisture can affect the solubility and stability of the compound.
- Wear appropriate PPE throughout the procedure.

4.2. Weighing the Compound:

- On a calibrated analytical balance, carefully weigh out 3.51 mg of **BRD-6929** powder.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 10 \text{ mM} \times 0.001 \text{ L} \times 351.42 \text{ g/mol} = 3.51 \text{ mg}$
- Transfer the weighed powder into a sterile microcentrifuge tube.

4.3. Dissolving the Compound:

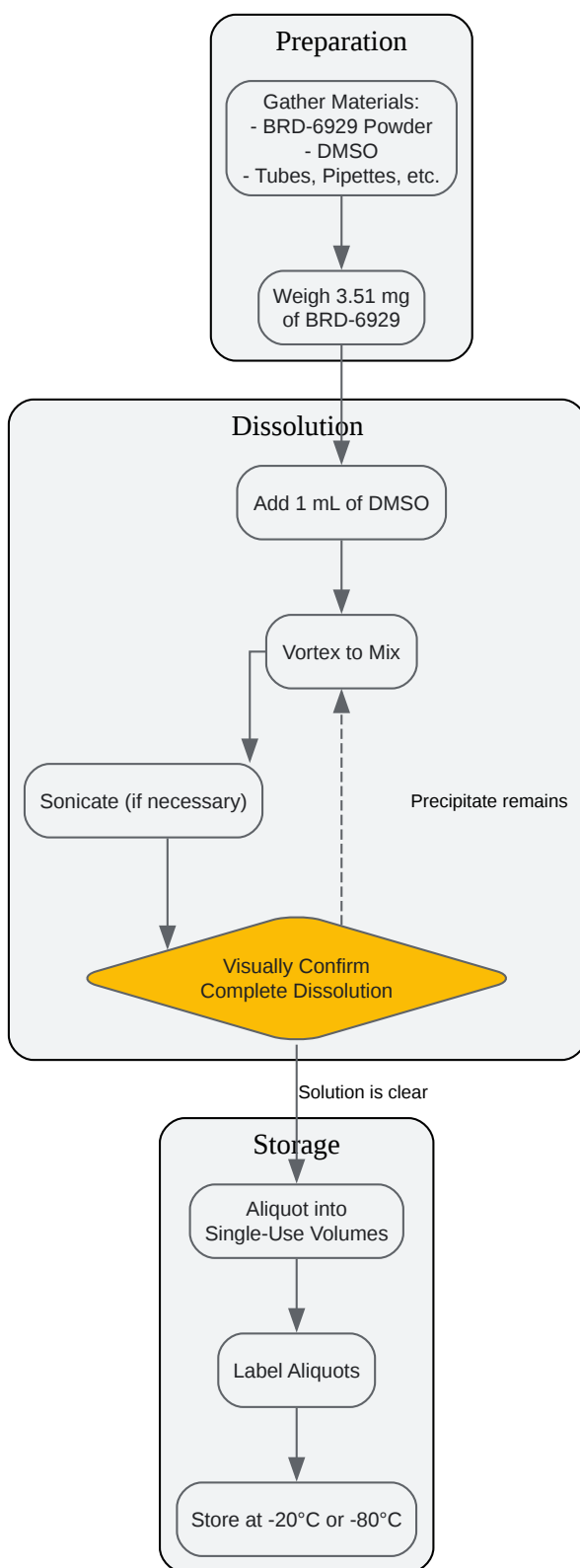
- Add 1 mL of anhydrous/high-purity DMSO to the microcentrifuge tube containing the **BRD-6929** powder.
- Vortex the tube for 1-2 minutes to facilitate dissolution.
- If the compound is not fully dissolved, sonicate the solution for 5-10 minutes.
- Visually inspect the solution to ensure it is clear and free of any precipitate.

4.4. Aliquoting and Storage:

- Once the **BRD-6929** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This helps to avoid repeated freeze-thaw cycles which can degrade the compound.
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- For short-term storage (up to 1 month), store the aliquots at -20°C.
- For long-term storage (up to 6 months), store the aliquots at -80°C.

Diagrams

Experimental Workflow for **BRD-6929** Stock Solution Preparation



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Caption: Workflow for preparing **BRD-6929** stock solution.

Safety Precautions

- **BRD-6929** is a chemical compound for research use only. Handle with care and avoid direct contact with skin, eyes, and clothing.
- DMSO is a penetrant and can carry other substances through the skin. Always wear gloves when handling DMSO-containing solutions.
- Work in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **BRD-6929** for complete safety information.

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References

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